

# Pinocampheol antimicrobial activity comparison

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## Compound Focus: Pinocampheol

CAS No.: 25465-65-0

Cat. No.: S1899402

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## Pinocampheol in Natural Sources

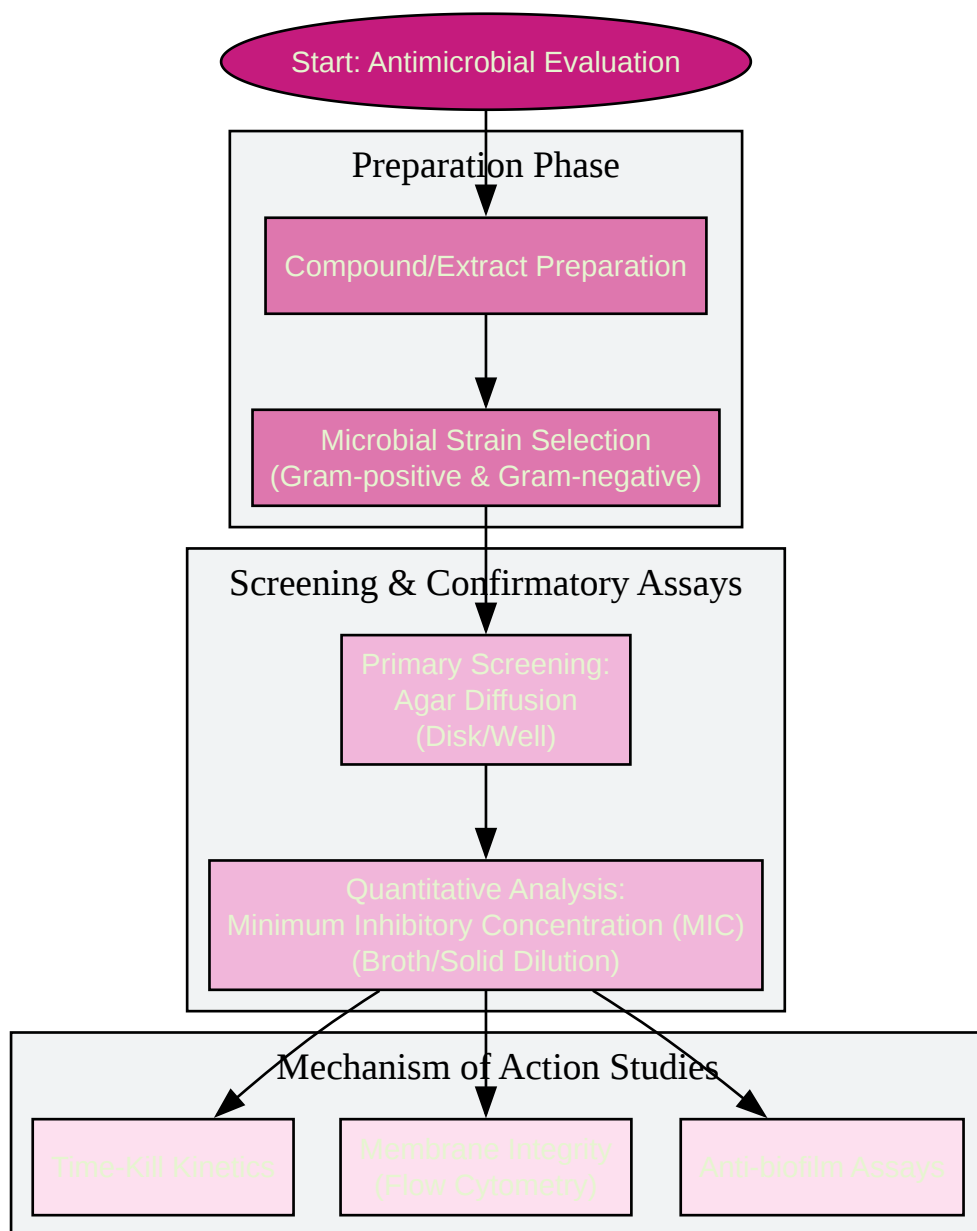
**Pinocampheol** is identified as a constituent in the essential oils of certain plants, though typically not as a major component. The table below summarizes its documented occurrences:

Plant Source	Identified Context & Relative Amount	Key Antimicrobial Components in the Source
<b>Eucalyptus brevifolia</b> [1] [2]	Component of leaf essential oil (1.2%) [1].	The oil's overall activity is attributed to major compounds like <b>eucalyptol (57.0%)</b> , $\alpha$ -pinene, and trans-pinocarveol [1].
<b>Helichrysum stoechas</b> [3]	Component of aerial parts' essential oil (specific amount not provided) [3].	The essential oil contains multiple compounds, including <b><math>\alpha</math>-pinene, limonene, and <math>\alpha</math>-bisabolol</b> [3].

The antimicrobial activity reported for these plant extracts is a combined effect of all compounds present. The specific contribution and potency of **pinocampheol** itself cannot be isolated from this data.

## Standard Antimicrobial Evaluation Methods

For a rigorous comparison of antimicrobial activity, researchers use standardized quantitative and qualitative methods [4]. The workflow below outlines the key steps and common assays in this process.



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#### Commonly used assays include:

- **Agar Diffusion (Disk/Well Diffusion):** A preliminary qualitative method where the size of the zone of inhibition around a sample indicates susceptibility [4] [5] [6].
- **Broth Dilution:** A quantitative method used to determine the **Minimum Inhibitory Concentration (MIC)**, which is the lowest concentration of a compound that prevents visible microbial growth [7] [4].

- **Advanced Techniques:** Methods like **flow cytometry** (e.g., using LIVE/DEAD stains) and **time-kill kinetics** provide deeper insights into the mechanism of action and the rate of microbial killing [8] [4].

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## References

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